

Ecotoxicity of Vat Yellow 46: A Comparative Analysis Using Standardized Bioassays

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Vat Yellow 46

CAS No.: 12237-50-2

Cat. No.: B1172247

[Get Quote](#)

This guide provides a comparative overview of the ecotoxicity of **Vat Yellow 46**, contextualized within the broader class of vat dyes, and contrasts its environmental impact with alternative dye classes. Due to a lack of publicly available, specific quantitative ecotoxicity data for **Vat Yellow 46**, this document utilizes data from structurally similar vat dyes as surrogates. The information is intended for researchers and scientists in drug development and environmental science to facilitate informed decisions on dye selection based on environmental safety profiles.

Comparative Ecotoxicity Data

Vat dyes, including **Vat Yellow 46**, are known for their insolubility in water, which complicates standard aquatic toxicity testing. The application process requires chemical reduction to a soluble leuco form, often involving hazardous reducing agents, and the final dye can contain heavy metal impurities, contributing to the overall ecotoxicity of the effluent. The following table summarizes available ecotoxicity data for representative vat dyes and common alternatives from reactive and disperse dye classes.

Dye Class	C.I. Name	Test Organism	Endpoint (Duration)	Value (mg/L)
Vat Dye	Vat Yellow 2	Pimephales promelas (Fathead Minnow)	TL50 (96 h)	> 180[1]
Vat Dye	Vat Blue 6	Pimephales promelas (Fathead Minnow)	LC50 (96 h)	> 180[2][3]
Vat Dye	Vat Blue 6	Daphnia magna (Water Flea)	EC50 (24 h)	250[2][3]
Reactive Dye	Reactive Yellow 86	Oncorhynchus mykiss (Rainbow Trout)	LC50 (49 h)	> 500[4]
Disperse Dye	Disperse Yellow 3	Rats & Mice	-	Carcinogenic in male rats and female mice[5]

Note: TL50 (Median Tolerance Limit) is an older term for LC50 (Median Lethal Concentration). EC50 is the Median Effective Concentration causing a sublethal effect (e.g., immobilization).

Experimental Protocols

The ecotoxicity data presented are generated using internationally recognized standardized testing guidelines, primarily from the Organisation for Economic Co-operation and Development (OECD). These protocols ensure data reliability and comparability across different substances.

OECD 203: Fish, Acute Toxicity Test

This test evaluates the acute lethal toxicity of a substance to fish.

- Test Organism: Commonly used species include Zebrafish (*Danio rerio*) or Fathead Minnow (*Pimephales promelas*).[\[3\]](#)
- Procedure: Fish are exposed to a series of concentrations of the test substance, typically for a duration of 96 hours.[\[6\]](#)[\[7\]](#) A control group is maintained in water without the test substance.
- Observations: Mortality and any abnormal behavioral or physical signs are recorded at 24, 48, 72, and 96 hours.[\[3\]](#)[\[8\]](#)
- Endpoint: The primary endpoint is the LC50, the concentration estimated to be lethal to 50% of the test fish over the 96-hour period.[\[7\]](#)

OECD 202: *Daphnia* sp., Acute Immobilisation Test

This test assesses the acute toxicity of a substance to aquatic invertebrates.

- Test Organism: *Daphnia magna*, a small freshwater crustacean, is the standard organism.[\[9\]](#)
- Procedure: Juvenile daphnids (less than 24 hours old) are exposed to a range of test substance concentrations for 48 hours.[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Observations: The primary endpoint is immobilization, defined as the inability to swim within 15 seconds after gentle agitation of the test vessel.[\[9\]](#)[\[11\]](#) Observations are made at 24 and 48 hours.
- Endpoint: The result is expressed as the EC50, the concentration that immobilizes 50% of the daphnids within 48 hours.[\[9\]](#)

OECD 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test

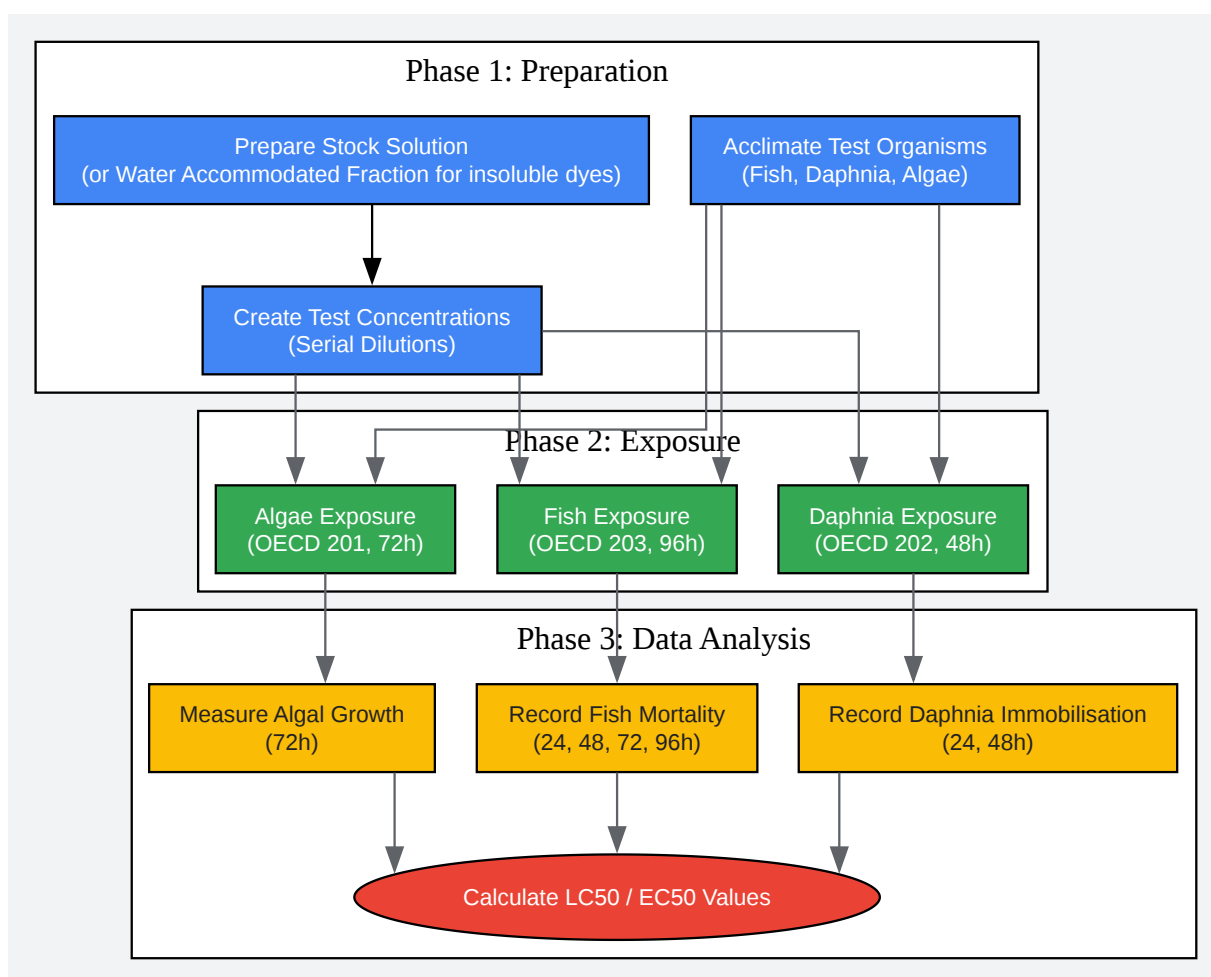
This test determines the effect of a substance on the growth of freshwater primary producers.

- Test Organism: A species of green algae, such as *Pseudokirchneriella subcapitata*, is typically used.[\[12\]](#)[\[13\]](#)
- Procedure: Exponentially growing algal cultures are exposed to various concentrations of the test substance over a 72-hour period in a nutrient-rich medium.[\[13\]](#)[\[14\]](#)

- Observations: The growth of the algae is measured by cell counts or another biomass surrogate (like fluorescence) at 24-hour intervals.[12][15]
- Endpoint: The EC50 is calculated based on the inhibition of growth (growth rate) or biomass (yield) compared to the control.[14]

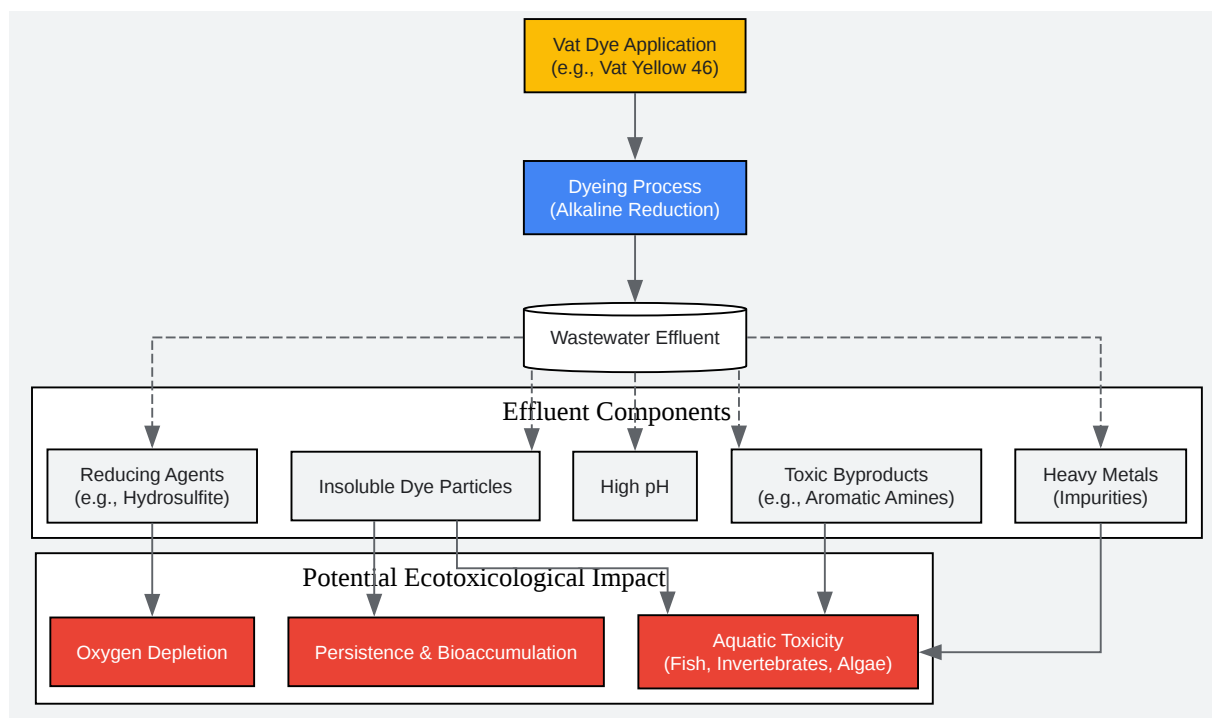
Visualizations

The following diagrams illustrate the generalized workflow for ecotoxicity testing and a conceptual pathway highlighting potential environmental impacts of vat dyes.



[Click to download full resolution via product page](#)

Generalized workflow for aquatic ecotoxicity assessment.



[Click to download full resolution via product page](#)

Potential environmental impact pathway for vat dyes.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. C.I. Vat Yellow 2 | C₂₈H₁₄N₂O₂S₂ | CID 31425 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. benchchem.com [benchchem.com]

- [3. benchchem.com \[benchchem.com\]](#)
- [4. 5.imimg.com \[5.imimg.com\]](#)
- [5. View Attachment \[cir-reports.cir-safety.org\]](#)
- [6. OECD 203: Fish, Acute Toxicity Test - Situ Biosciences \[situbiosciences.com\]](#)
- [7. Test No. 203: Fish, Acute Toxicity Test - Tox Lab \[toxlab.co\]](#)
- [8. downloads.regulations.gov \[downloads.regulations.gov\]](#)
- [9. shop.fera.co.uk \[shop.fera.co.uk\]](#)
- [10. biotechnologiebt.it \[biotechnologiebt.it\]](#)
- [11. OECD 202: Daphnia sp., Acute Immobilization Test \[aropha.com\]](#)
- [12. OECD 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test | ibacon GmbH \[ibacon.com\]](#)
- [13. biotechnologiebt.it \[biotechnologiebt.it\]](#)
- [14. shop.fera.co.uk \[shop.fera.co.uk\]](#)
- [15. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [Ecotoxicity of Vat Yellow 46: A Comparative Analysis Using Standardized Bioassays]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1172247/docs#ecotoxicity-of-vat-yellow-46-a-comparative-analysis-using-standardized-bioassays\]](https://www.benchchem.com/product/b1172247/docs#ecotoxicity-of-vat-yellow-46-a-comparative-analysis-using-standardized-bioassays)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)